

A Comparative Guide to NI-42's Thermal Stability for Precision Instruments

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Compound of Interest

Compound Name: NI-42

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For researchers, scientists, and drug development professionals, the dimensional stability of components within precision instruments is paramount. This guide provides an objective comparison of **NI-42** (also known as Alloy 42), a nickel-iron alloy, with other common low thermal expansion materials. The following data and experimental protocols will aid in the selection of the most suitable material to ensure instrument accuracy and reliability under fluctuating thermal conditions.

This guide presents a detailed analysis of **NI-42**'s thermal stability, contrasting its performance with key alternatives such as Invar, Super Invar, and Kovar. The quantitative data on the coefficient of thermal expansion (CTE) is summarized for straightforward comparison. Furthermore, detailed experimental methodologies for determining thermal expansion are provided, ensuring a comprehensive understanding of the data's origins.

Comparative Analysis of Thermal Expansion

The selection of a material for a precision instrument often hinges on its coefficient of thermal expansion. A lower CTE signifies greater dimensional stability with temperature changes. The following table summarizes the mean linear coefficient of thermal expansion for **NI-42** and its alternatives across various temperature ranges.

Temperature Range (°C)	NI-42 (Alloy 42) ($10^{-6}/^{\circ}\text{C}$)	Invar (FeNi36) ($10^{-6}/^{\circ}\text{C}$)	Super Invar (FeNiCo) ($10^{-6}/^{\circ}\text{C}$)	Kovar (FeNiCo) ($10^{-6}/^{\circ}\text{C}$)
30 to 100	4.8	1.18	0.84	-
30 to 200	4.5	1.72	1.72	5.5
30 to 300	4.5	4.92	4.16	5.1
30 to 400	6.0	7.82	7.03	4.9
30 to 450	7.1	8.82	-	5.3
30 to 500	8.0	9.72	8.99	6.2

Experimental Protocols for Determining Thermal Stability

The data presented in this guide is typically obtained through standardized experimental procedures. The two primary methods for measuring the coefficient of linear thermal expansion of solid materials are Push-Rod Dilatometry (ASTM E228) and Thermomechanical Analysis (TMA) (ASTM E831).[\[1\]](#)[\[2\]](#)

Push-Rod Dilatometry (ASTM E228)

This method determines the linear thermal expansion of rigid solid materials by measuring the displacement of a push-rod in contact with a specimen as the specimen is heated or cooled.[\[1\]](#)[\[3\]](#)

Experimental Procedure:

- Specimen Preparation: The specimen is machined to a specific length, typically between 10 mm and 50 mm, with flat and parallel ends.[\[3\]](#)
- Apparatus Setup: The specimen is placed in a sample holder within a furnace. A push-rod, often made of vitreous silica or alumina, is positioned to be in contact with one end of the specimen.[\[3\]](#)

- **Measurement:** The furnace temperature is controlled, and as the specimen expands or contracts, it moves the push-rod. This displacement is measured by a sensor, such as a linear variable differential transformer (LVDT).
- **Data Analysis:** The change in length of the specimen is recorded as a function of temperature. The mean coefficient of linear thermal expansion is then calculated for specific temperature intervals.

Thermomechanical Analysis (TMA) (ASTM E831)

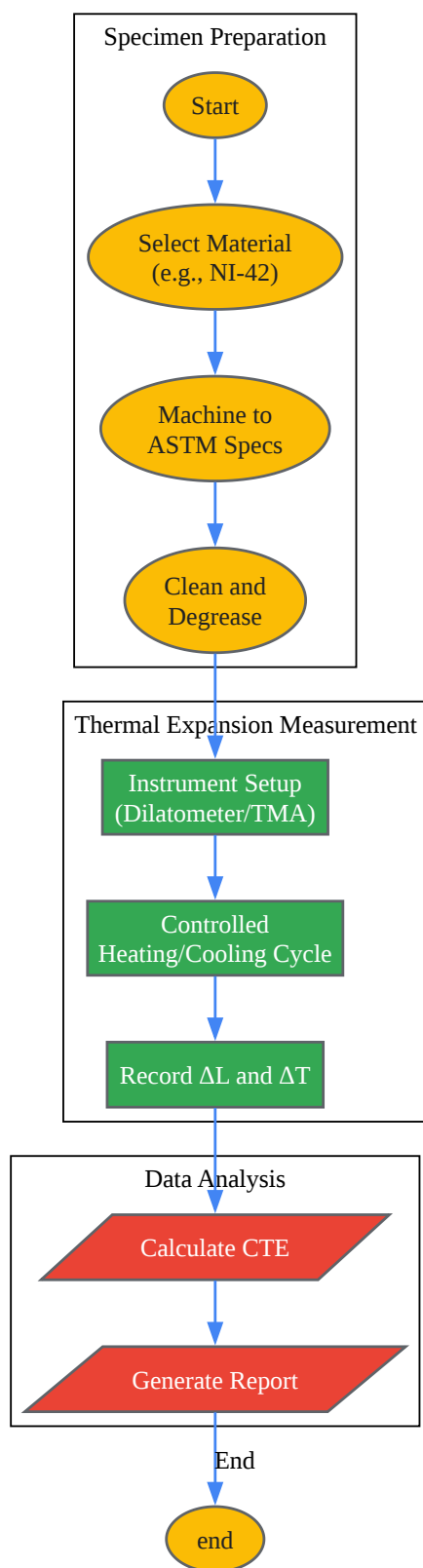
TMA is used to measure the dimensional changes of a material as a function of temperature while a constant force is applied.[\[2\]](#)[\[4\]](#)

Experimental Procedure:

- **Specimen Preparation:** A smaller specimen is typically used, generally between 2 mm and 10 mm in length, with flat and parallel ends.[\[4\]](#)
- **Instrument Setup:** The specimen is placed on a stage within the TMA instrument, and a probe is brought into contact with the specimen with a minimal, constant force.[\[5\]](#)
- **Heating Program:** The specimen is subjected to a controlled temperature program, usually a constant heating rate.[\[5\]](#)
- **Dimensional Measurement:** The vertical movement of the probe, corresponding to the change in the specimen's dimension, is continuously recorded as a function of temperature.[\[2\]](#)
- **Data Analysis:** The coefficient of linear thermal expansion is determined from the slope of the resulting dimensional change versus temperature curve.[\[2\]](#)

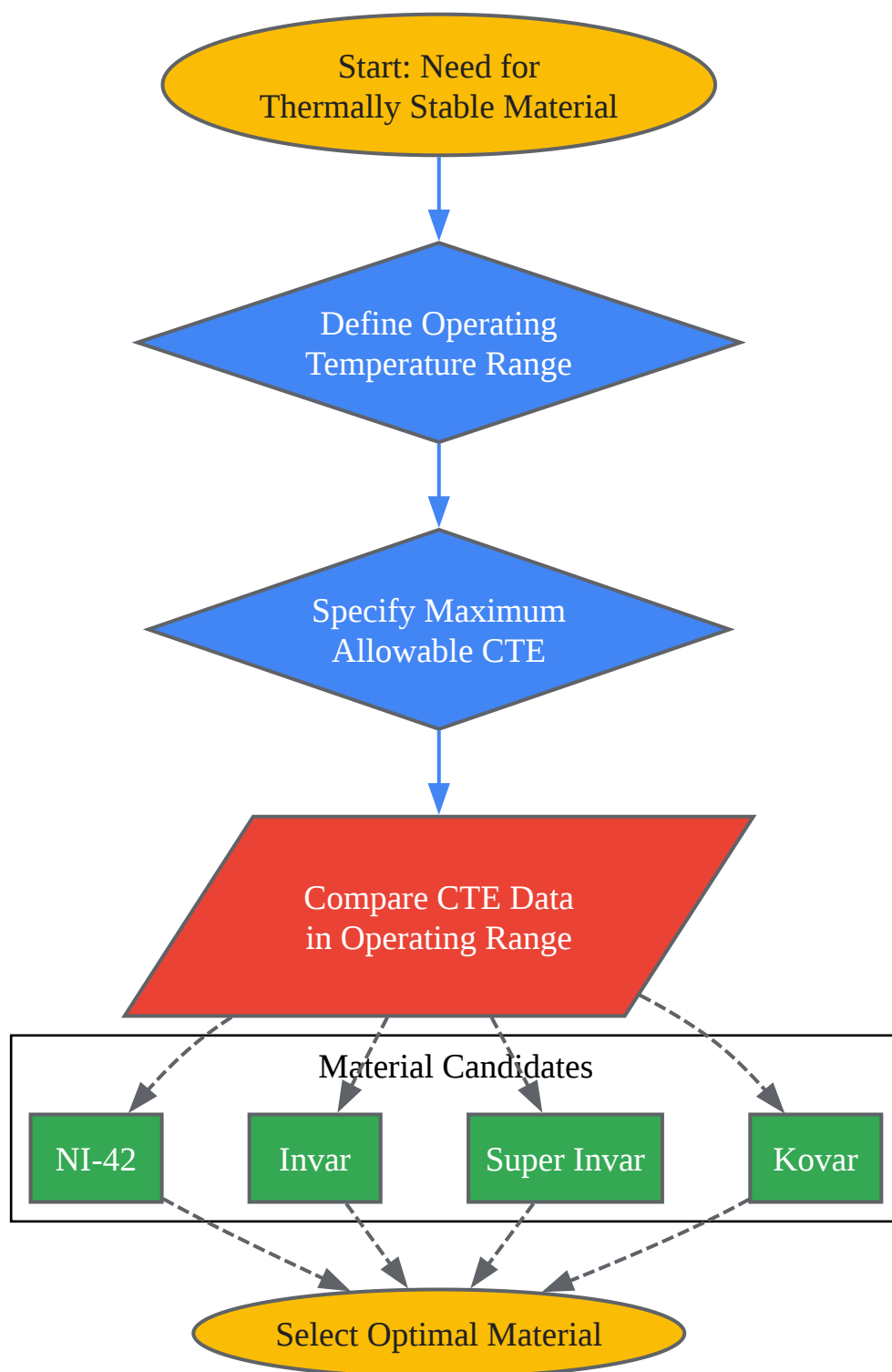
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in material selection and testing, the following diagrams are provided.



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Experimental workflow for CTE measurement.



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Decision-making for low-expansion alloy selection.

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